

Personal protective equipment for handling GPR120 modulator 1

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Compound of Interest

Compound Name: GPR120 modulator 1

Cat. No.: B1662810

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Essential Safety and Handling Guide for GPR120 Modulator 1

This guide provides crucial safety and logistical information for the handling and disposal of **GPR120 modulator 1**. It is intended for researchers, scientists, and drug development professionals to ensure laboratory safety and maintain the integrity of their work. While this document outlines best practices based on available information for similar chemical compounds, it is imperative to consult the official Safety Data Sheet (SDS) for **GPR120 modulator 1** before any handling or use.^{[1][2][3]} In the absence of a specific SDS, this compound should be treated as a substance with unknown hazards.

Hazard Identification and Personal Protective Equipment (PPE)

While the specific hazards of **GPR120 modulator 1** are not detailed in the provided search results, general prudence dictates treating it as potentially hazardous. For similar small molecule modulators, common hazards include skin and eye irritation, and harm if swallowed.^[4] Therefore, a comprehensive approach to personal protection is mandatory.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a risk of splashing.[5]	To protect the eyes and face from splashes of the solid compound or its solutions.[5][6]
Hand Protection	Disposable nitrile gloves. Double-gloving is recommended for an extra layer of protection.[5] Gloves should be inspected before use and changed immediately if contaminated.[5]	To prevent skin contact with the compound.[4]
Body Protection	A fully fastened laboratory coat is the minimum requirement.[4][5] For procedures with a higher risk of contamination, a chemically resistant apron over the lab coat is advised.[5]	To protect skin and clothing from accidental spills and splashes.[4][5]
Respiratory Protection	Work with the solid form of the compound (e.g., weighing) should be conducted in a certified chemical fume hood. [5] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[5]	To avoid inhalation of airborne particles.[5][6]

Operational and Handling Procedures

Adherence to proper handling procedures is critical to prevent exposure and contamination. The following step-by-step guidance outlines a safe operational workflow.

1. Pre-Handling:

- Consult the SDS: Before beginning any work, thoroughly read and understand the Safety Data Sheet for **GPR120 modulator 1**.
- Prepare the Workspace: Ensure a clean and organized workspace. All necessary equipment and materials, including PPE, should be readily available.
- Fume Hood: If handling the solid compound, ensure a certified chemical fume hood is operational.^[5]

2. Handling:

- Weighing: When weighing the solid compound, perform the task within a chemical fume hood to minimize inhalation risk.^[5]
- Solution Preparation: To prepare a stock solution, **GPR120 modulator 1** is soluble in DMSO.^{[2][3]} When dissolving, add the solvent slowly and cap the container tightly.
- General Handling: Avoid direct contact with the compound. Use appropriate tools (spatulas, forceps) for handling solids. Always wear the prescribed PPE.

3. Post-Handling:

- Decontamination: Clean the work area and any equipment used with an appropriate solvent.
- Glove Removal: Remove gloves using the proper technique to avoid contaminating your hands. Wash hands thoroughly with soap and water after removing gloves.^[5]
- Storage: Store **GPR120 modulator 1** in a tightly sealed container in a cool, dry, and well-ventilated place.^[2] Recommended storage is at -20°C for up to one year or -80°C for up to two years for stock solutions.^[3]

Chemical Properties and Storage

Property	Value	Source
Molecular Weight	389.85 g/mol	[2]
Formula	C19H16ClNO4S	[2]
CAS Number	1050506-75-6	[2]
Solubility	Soluble in DMSO	[2][3]
Storage (Solid)	Store at -20°C	[2]
Storage (Solution)	-20°C for 1 year; -80°C for 2 years	[3]

Experimental Protocols

While specific experimental protocols involving **GPR120 modulator 1** were not detailed in the search results, a general procedure for preparing a stock solution is as follows:

Preparation of a 10 mM Stock Solution in DMSO:

- Calculate the required mass: Based on the desired volume of the stock solution and a molecular weight of 389.85 g/mol, calculate the mass of **GPR120 modulator 1** needed.
- Weigh the compound: In a chemical fume hood, carefully weigh the calculated mass of the solid compound into an appropriate container.
- Dissolve in DMSO: Add the calculated volume of DMSO to the container.
- Ensure complete dissolution: Vortex or sonicate the solution until the compound is completely dissolved.
- Store appropriately: Store the stock solution at -20°C or -80°C in a tightly sealed container.[3]

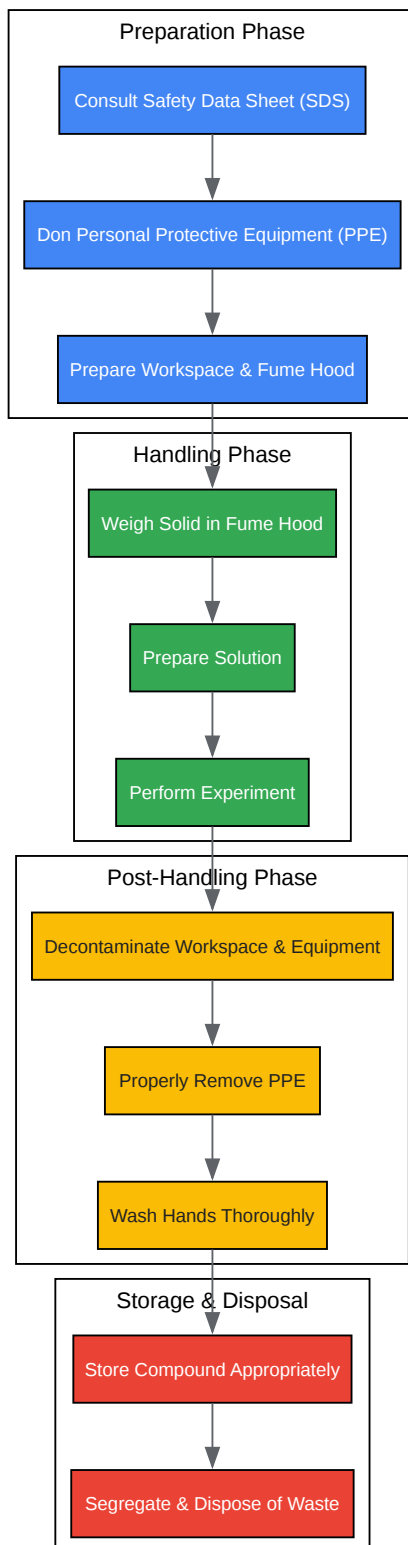
Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

- **Waste Identification:** All waste materials contaminated with **GPR120 modulator 1**, including empty containers, used gloves, and pipette tips, should be considered chemical waste.
- **Waste Segregation:** Segregate waste into appropriate containers based on your institution's waste management guidelines. This may include separate containers for solid waste, liquid waste (e.g., unused solutions), and sharps.
- **Disposal Procedures:** Dispose of all waste in accordance with local, state, and federal regulations. Do not pour chemical waste down the drain. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Visual Workflow for Handling GPR120 Modulator 1

Safe Handling Workflow for GPR120 Modulator 1

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